

# Application Note: Synthesis of 4-Methylnicotinic Acid Hydrochloride

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## Compound of Interest

Compound Name: 4-Methylnicotinic acid  
Hydrochloride

Cat. No.: B1334645

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This document provides a detailed protocol for the synthesis of **4-Methylnicotinic Acid Hydrochloride**, a valuable building block in pharmaceutical and chemical research. The synthesis is a two-step process commencing with the hydrolysis of 3-cyano-4-methylpyridine to 4-methylnicotinic acid, followed by the conversion to its hydrochloride salt.

## Experimental Protocols

### Step 1: Synthesis of 4-Methylnicotinic Acid

This procedure outlines the hydrolysis of 3-cyano-4-methylpyridine to yield 4-methylnicotinic acid.

Materials:

- 3-cyano-4-methylpyridine
- Sodium hydroxide (NaOH)
- 70% aqueous ethanol solution
- Concentrated hydrochloric acid (HCl)

- Ethanol

#### Procedure:

- In a suitable reaction vessel, add 3-cyano-4-methylpyridine (1.2 kg, 10.2 mol) to a mixture of sodium hydroxide (1.6 kg, 40.6 mol) and 70% aqueous ethanol solution (7.2 L).
- Stir the reaction mixture and heat to reflux for 2 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Slowly add concentrated hydrochloric acid (4.06 L) dropwise to acidify the mixture.
- Remove the solvent under reduced pressure to obtain a white solid.
- To the residue, add ethanol (10 L) and heat to reflux for 10 minutes.
- Perform a hot filtration and then evaporate the ethanol from the filtrate under reduced pressure (20 mmHg).
- The resulting white solid is 4-methylpyridine-3-carboxylic acid (1.33 kg, 96% yield).<sup>[1]</sup>

#### Step 2: Synthesis of **4-Methylnicotinic Acid Hydrochloride**

This protocol describes the conversion of 4-methylnicotinic acid to its hydrochloride salt.

#### Materials:

- 4-Methylnicotinic acid
- Anhydrous diethyl ether
- Anhydrous hydrogen chloride (2 M solution in diethyl ether)

#### Procedure:

- Dissolve the 4-methylnicotinic acid obtained from Step 1 in a minimal amount of anhydrous diethyl ether.

- With stirring, add a 2 M solution of anhydrous hydrogen chloride in diethyl ether dropwise to the solution.
- The addition of HCl will cause the formation of a cloudy suspension, indicating the precipitation of the hydrochloride salt.
- Continue the addition until no further precipitation is observed.
- Isolate the precipitate by filtration.
- Wash the collected solid with a small amount of anhydrous diethyl ether.
- Dry the product under vacuum to yield **4-Methylnicotinic Acid Hydrochloride**.

## Data Presentation

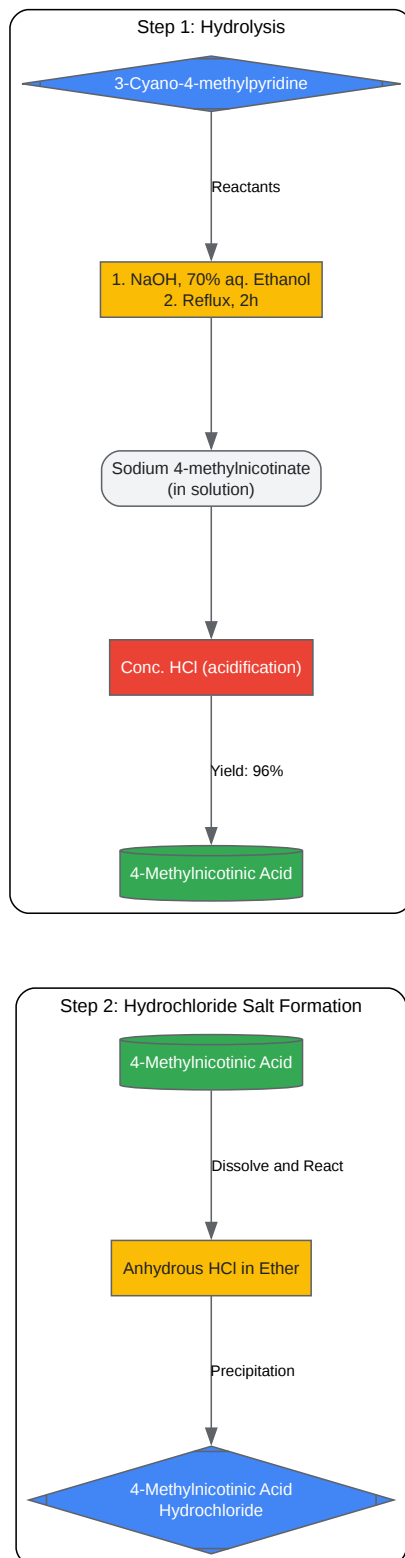
The following table summarizes the quantitative data for the synthesis of 4-methylnicotinic acid.

Parameter	Value	Reference
Starting Material	3-cyano-4-methylpyridine	[1]
Molar Mass of Starting Material	118.14 g/mol	
Amount of Starting Material	1.2 kg (10.2 mol)	[1]
Product (Free Acid)	4-Methylnicotinic Acid	[1]
Molar Mass of Product (Free Acid)	137.14 g/mol	
Theoretical Yield (Free Acid)	1.40 kg	
Actual Yield (Free Acid)	1.33 kg	[1]
Yield Percentage (Free Acid)	96%	[1]
Melting Point (Free Acid)	215-216 °C	[1]
Final Product	4-Methylnicotinic Acid Hydrochloride	
Molar Mass of Final Product	173.60 g/mol	
Melting Point (Hydrochloride)	241 °C	[2]

## Visualizations

The following diagram illustrates the workflow for the synthesis of **4-Methylnicotinic Acid Hydrochloride**.

## Synthesis of 4-Methylnicotinic Acid Hydrochloride

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **4-Methylnicotinic Acid Hydrochloride**.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [Application Note: Synthesis of 4-Methylnicotinic Acid Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1334645#synthesis-protocol-for-4-methylnicotinic-acid-hydrochloride>]

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